

what is Boscalid fungicide

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Compound Focus: Boscalid

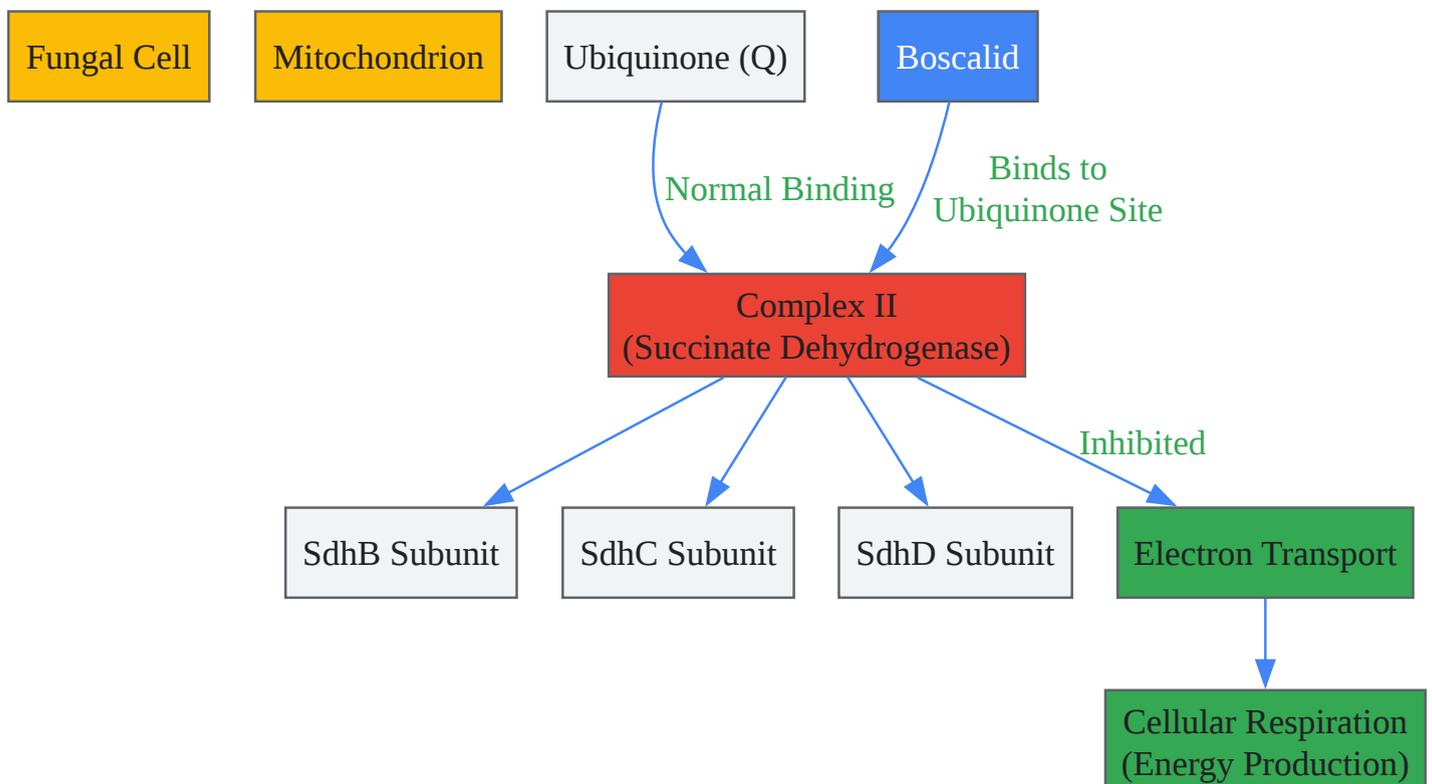
CAS No.: 188425-85-6

Cat. No.: S565657

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Mechanism of Action

Boscalid is a systemic fungicide that inhibits spore germination, germ tube elongation, and other fungal growth stages [1]. Its specific biochemical action is as follows:



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Boscalid binds to the ubiquinone-binding site of the succinate dehydrogenase (SDH) enzyme, which is part of the mitochondrial electron transport chain (Complex II) [2]. By occupying this site, it **blocks the reduction of ubiquinone**, disrupting both the electron transport chain and the tricarboxylic acid (Krebs) cycle. This leads to a severe **reduction in cellular energy (ATP) production**, ultimately inhibiting fungal growth and development [1].

Applications and Usage

Boscalid controls a wide range of fungal diseases across numerous crops [1] [2]. It is a foliar-applied fungicide with preventive and some therapeutic properties, offering good rainfastness and persistence [1].

Category	Details
Target Crops	Fruits (grapes, strawberries, cherries, stone fruits), vegetables, oilseed rape, cereals, turf, and ornamentals [1] [2] [3].
Target Diseases	Gray mold (<i>Botrytis cinerea</i>), powdery mildew, sclerotinia rot (e.g., <i>Sclerotinia sclerotiorum</i>), brown patch, dollar spot, leaf spots (e.g., <i>Alternaria</i> spp.), and many others [1] [2] [4].
Formulations	Sold as single-active products (e.g., Endura) and in pre-mixed formulations, most commonly with pyraclostrobin (a QoI fungicide, FRAC Group 11) [1] [2] [5].

Resistance and Management

Fungi can develop resistance to SDHI fungicides like **boscalid** through point mutations in the genes encoding the SDH enzyme subunits (SdhB, SdhC, SdhD) [6] [7] [8]. Key management strategies include [5]:

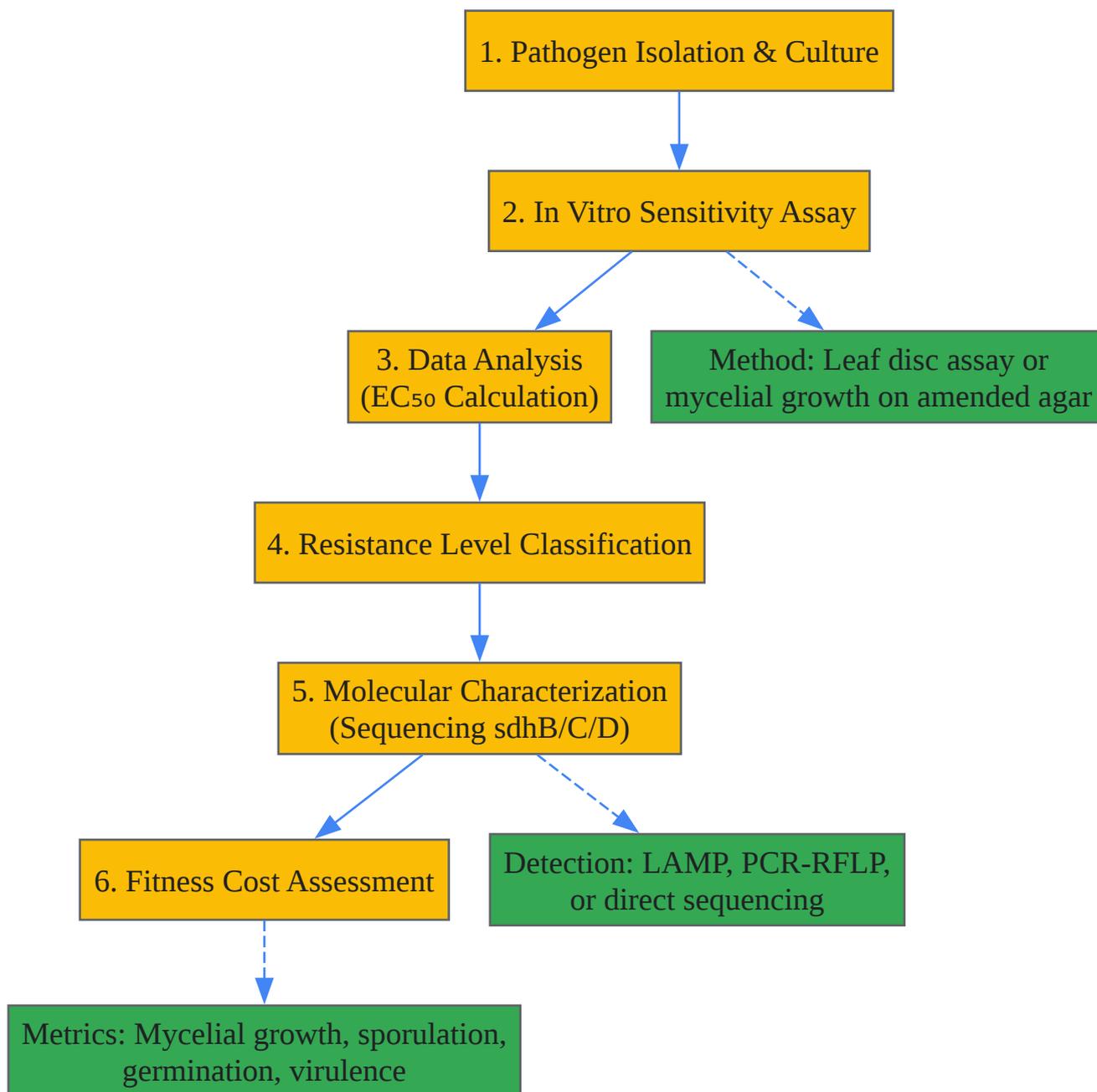
- **Rotation:** Rotate **boscalid** with fungicides from different FRAC groups (e.g., Group 3, 11).
- **Mixtures:** Use pre-mixed products with multiple modes of action (e.g., **boscalid** + pyraclostrobin).
- **Application Limits:** Limit to 2-3 applications per crop cycle.
- **Monitoring:** Conduct pre- and post-application resistance monitoring.

Toxicology and Ecotoxicology

- **Mammalian Toxicity:** Low acute toxicity (rat oral LD₅₀ > 5,000 mg/kg). Not mutagenic, teratogenic, or carcinogenic in studies. ADI established at 0.04 mg/kg bw [1].
- **Ecotoxicology:** Moderately toxic to fish and some aquatic organisms. Poses risks to honeybees upon exposure. It is very persistent in the environment [1] [2] [3].

Experimental Protocols

For researchers studying **boscalid**, common methodologies include sensitivity monitoring and resistance mechanism investigation. The following workflow is adapted from recent studies [6] [7]:



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